

Application Notes and Protocols for the Use of Tricyclodeceny Propionate in Perfumery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tricyclodeceny propionate*

Cat. No.: B097855

[Get Quote](#)

Prepared for: Researchers, scientists, and drug development professionals.

Introduction

Tricyclodeceny propionate, also known by trade names such as Florocyclene and Verdyl Propionate, is a synthetic aroma chemical valued for its complex and versatile olfactory profile. [1][2] It is a key ingredient in modern perfumery, contributing to a wide array of fragrance compositions.[3] This document provides detailed application notes on its use in creating specific scent accords and outlines protocols for its evaluation.

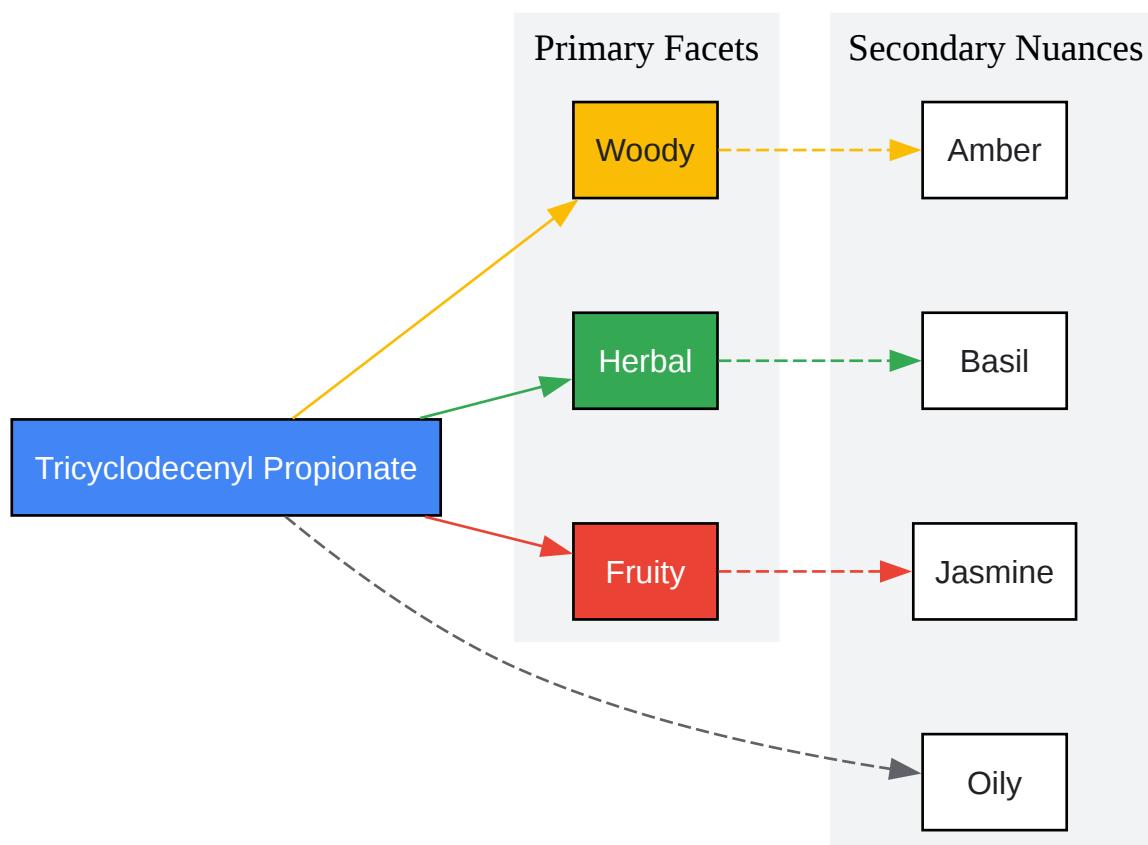
Chemical and Physical Properties

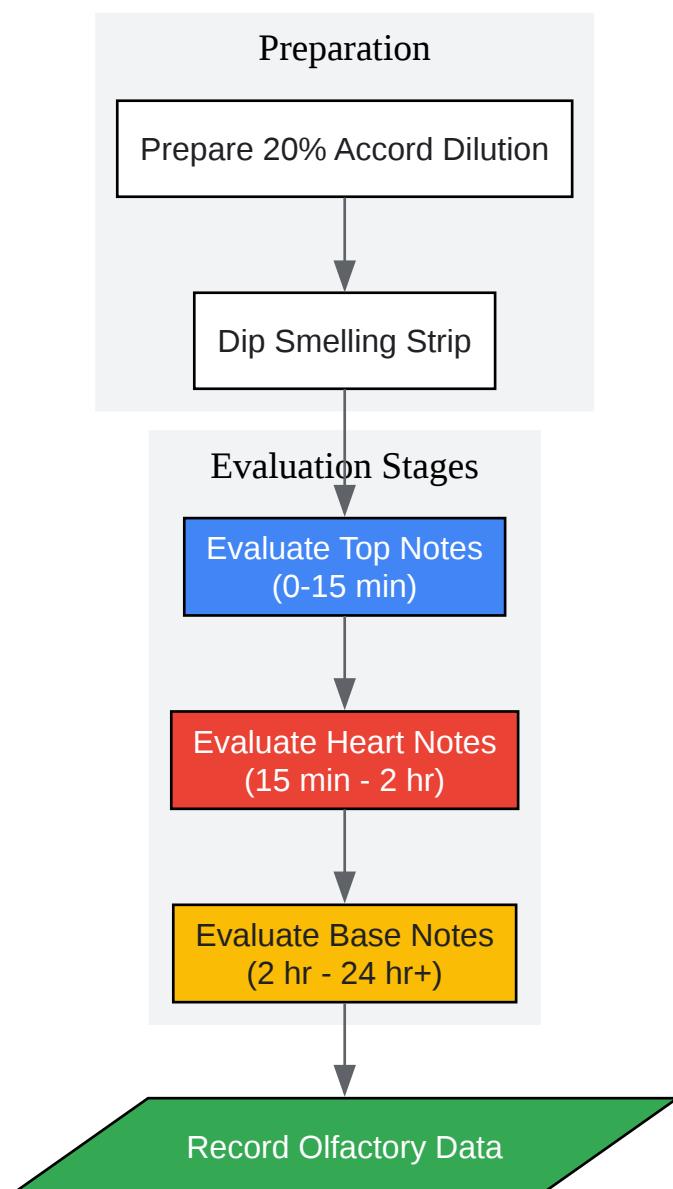
A comprehensive understanding of the physicochemical properties of **Tricyclodeceny propionate** is essential for its effective use in fragrance formulations.

Property	Value	Reference
CAS Number	17511-60-3	--INVALID-LINK--
Molecular Formula	C ₁₃ H ₁₈ O ₂	--INVALID-LINK--
Molecular Weight	206.28 g/mol	--INVALID-LINK--
Appearance	Clear, colorless to pale yellow liquid	--INVALID-LINK--
Odor Profile	Fruity, herbal, woody, with nuances of jasmine, basil, and oiliness. ^[2] Described also as having a woody-amber character with subtle floral and fruity undertones. ^[4]	--INVALID-LINK--, --INVALID-LINK--
Substantivity on blotter	144 hours	--INVALID-LINK--
Flash Point	> 100 °C (> 212 °F)	--INVALID-LINK--
Specific Gravity	1.050 - 1.060 @ 25°C	--INVALID-LINK--
Refractive Index	1.490 - 1.494 @ 20°C	--INVALID-LINK--

Olfactory Profile and Logical Relationships

Tricyclodecyl propionate's multifaceted scent profile allows it to act as a versatile component in various fragrance accords. Its primary characteristics can be visualized as follows:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tricyclodecyl propionate | The Fragrance Conservatory [fragranceconservatory.com]

- 2. tricyclodecyl propionate, 17511-60-3 [perflavory.com]
- 3. chemimpex.com [chemimpex.com]
- 4. nbino.com [nbino.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Use of Tricyclodecyl Propionate in Perfumery]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b097855#use-of-tricyclodecyl-propionate-in-creating-specific-scent-accords-in-perfumery>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com